

Benzyl palmitate CAS number and molecular formula

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Compound of Interest

Compound Name: *Benzyl palmitate*

Cat. No.: *B1601800*

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Technical Guide: Benzyl Palmitate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **benzyl palmitate**, a fatty acid ester with significant potential in pharmaceutical and research applications. This document outlines its chemical properties, synthesis, and key applications, supported by detailed experimental protocols and visual workflows.

Core Properties of Benzyl Palmitate

Benzyl palmitate is the ester formed from the condensation of palmitic acid, a common saturated fatty acid, with benzyl alcohol.^[1] Its lipophilic nature underpins many of its applications, particularly in drug formulation and delivery.

Chemical and Physical Data

The fundamental properties of **benzyl palmitate** are summarized in the table below for quick reference.

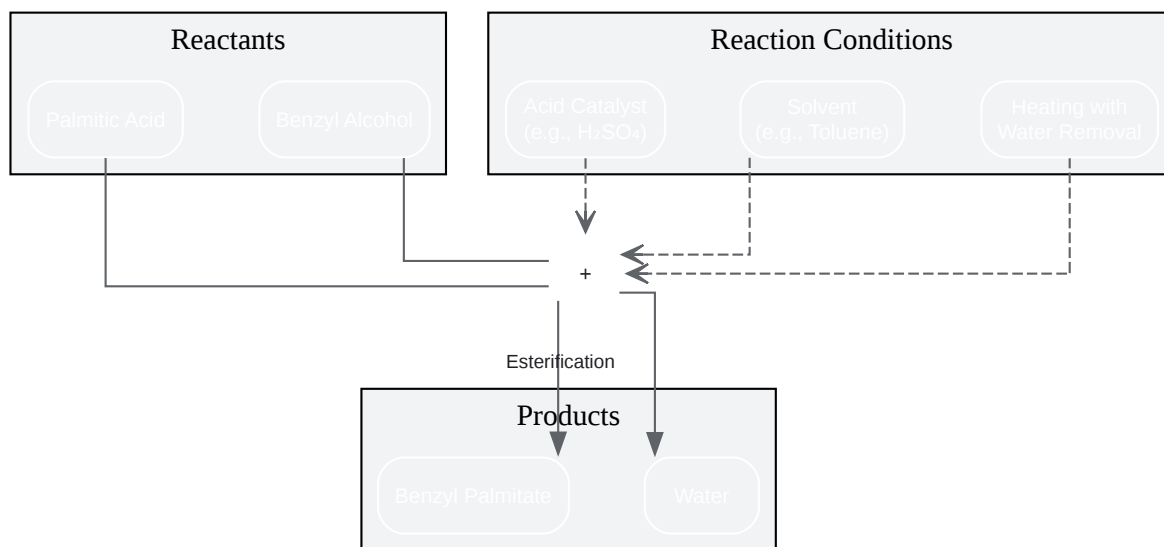
Property	Value	Reference
CAS Number	41755-60-6	[1] [2] [3] [4] [5]
Molecular Formula	C23H38O2	[1] [2] [3] [4] [5]
Molecular Weight	346.5 g/mol	[1] [2]
IUPAC Name	benzyl hexadecanoate	[1] [3]
Appearance	Colorless to pale yellow liquid	
Solubility	Soluble in organic solvents (e.g., ethanol, ether); Insoluble in water	
Stability	Generally stable, but susceptible to hydrolysis in the presence of acid or base catalysts	

Synthesis of Benzyl Palmitate

Benzyl palmitate can be synthesized through several methods, with Fischer esterification and enzymatic synthesis being the most common.

Chemical Synthesis: Fischer Esterification

Fischer esterification involves the acid-catalyzed reaction between a carboxylic acid (palmitic acid) and an alcohol (benzyl alcohol).



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Fischer Esterification of **Benzyl Palmitate**

Enzymatic Synthesis

Enzymatic synthesis offers a greener alternative, often utilizing immobilized lipases as catalysts. This method proceeds under milder conditions and with higher specificity.

Experimental Protocols

Protocol for Enzymatic Synthesis of **Benzyl Palmitate**

This protocol is adapted from procedures for the enzymatic synthesis of similar fatty acid esters.

Materials:

- Palmitic acid
- Benzyl alcohol
- Immobilized lipase (e.g., Novozym 435)

- Anhydrous hexane (or other suitable organic solvent)
- Molecular sieves (optional, for water removal)
- Shaking incubator
- Rotary evaporator
- Equipment for product purification (e.g., column chromatography)

Procedure:

- In a sealed reaction vessel, dissolve palmitic acid (1 molar equivalent) in a minimal amount of anhydrous hexane.
- Add benzyl alcohol (1.2 molar equivalents) to the solution.
- Add the immobilized lipase (e.g., 10% by weight of the substrates).
- If desired, add activated molecular sieves to remove the water produced during the reaction and drive the equilibrium towards the product.
- Incubate the mixture in a shaking incubator at a controlled temperature (e.g., 50-60°C) for 24-48 hours.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC).
- Once the reaction is complete, separate the immobilized enzyme by filtration for potential reuse.
- Remove the solvent from the filtrate using a rotary evaporator.
- Purify the resulting crude **benzyl palmitate** by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient.
- Characterize the final product using techniques such as NMR and mass spectrometry.

Protocol for Esterase Activity Assay using Benzyl Palmitate as a Substrate

This protocol is based on established assays for esterase activity using p-nitrophenyl esters and can be adapted for **benzyl palmitate**.

Materials:

- **Benzyl palmitate**
- Esterase-containing sample (e.g., cell lysate, purified enzyme)
- Phosphate buffer (e.g., 50 mM, pH 7.4)
- Triton X-100 or other suitable surfactant
- Spectrophotometer or plate reader
- Incubator

Procedure:

- **Substrate Preparation:** Prepare a stock solution of **benzyl palmitate** in a suitable organic solvent (e.g., isopropanol). Create a working substrate solution by diluting the stock solution in the phosphate buffer containing a surfactant like Triton X-100 to aid in solubilization.
- **Enzyme Reaction:** In a microplate well or cuvette, add a defined volume of the substrate solution and equilibrate to the desired reaction temperature (e.g., 37°C).
- Initiate the reaction by adding a small volume of the esterase-containing sample.
- **Detection:** The hydrolysis of **benzyl palmitate** by the esterase will yield benzyl alcohol and palmitic acid. The progress of the reaction can be monitored by detecting the formation of one of the products. For instance, if a suitable chromogenic or fluorogenic assay for benzyl alcohol or palmitic acid is available, it can be employed. Alternatively, the depletion of the substrate can be monitored using chromatographic methods (e.g., HPLC) at different time points.

- **Data Analysis:** Calculate the rate of the enzymatic reaction from the change in product concentration or substrate concentration over time. One unit of esterase activity can be defined as the amount of enzyme that catalyzes the formation of 1 μmol of product per minute under the specified conditions.

Applications in Drug Development

The physicochemical properties of **benzyl palmitate** make it a valuable excipient in pharmaceutical formulations.

Solubility and Permeation Enhancer

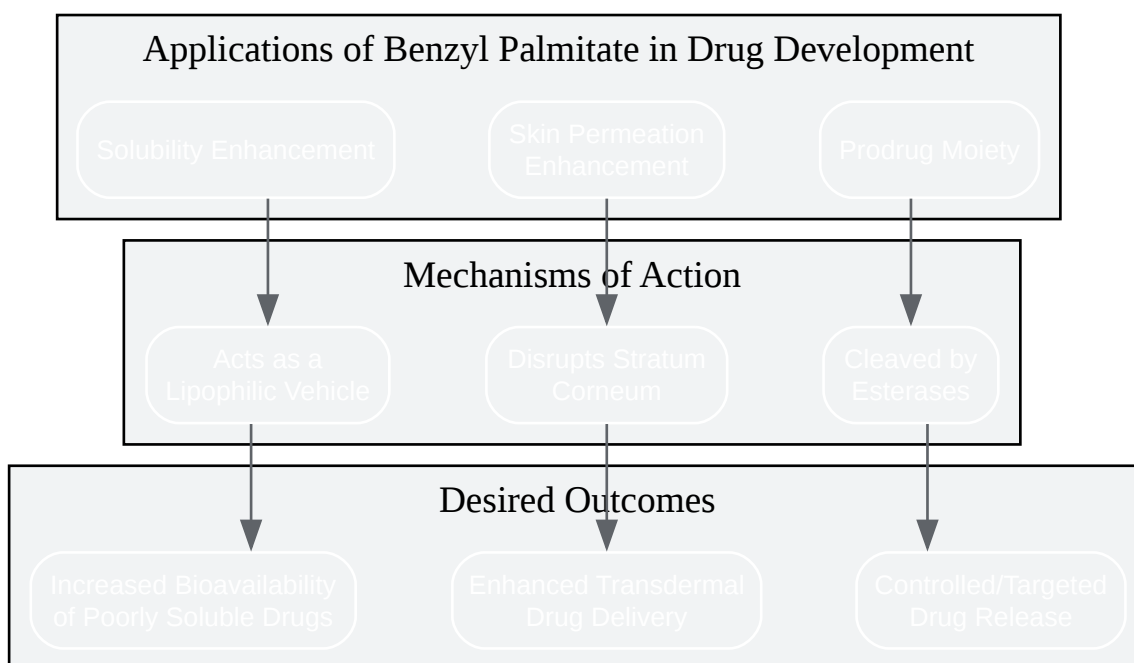
Due to its lipophilic nature, **benzyl palmitate** can be used in topical and transdermal formulations to enhance the solubility and skin penetration of poorly water-soluble drugs. It can act as a vehicle and may also help to disrupt the stratum corneum, facilitating drug delivery into deeper skin layers.

Prodrug Design

The ester linkage in **benzyl palmitate** can be cleaved by endogenous esterases in the body. This property can be exploited in prodrug design, where a drug molecule is chemically linked to a promoietty like **benzyl palmitate** to improve its pharmacokinetic properties, such as absorption or targeted delivery. The active drug is then released upon enzymatic cleavage in vivo.

Biological Activity

Benzyl palmitate is not merely an inert excipient; it can also exhibit biological activity. It is known to be involved in protein S-palmitoylation, a post-translational modification where palmitic acid is attached to cysteine residues of proteins. This process is crucial for protein trafficking, localization, and function. As a derivative of palmitic acid, **benzyl palmitate** can potentially influence these pathways. Furthermore, its role as a substrate for esterases makes it a useful tool for studying the activity of these enzymes.



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Applications of **Benzyl Palmitate** in Drug Formulation

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References

- 1. scribd.com [scribd.com]
- 2. 2024.sci-hub.ru [2024.sci-hub.ru]
- 3. researchgate.net [researchgate.net]
- 4. 3.3. Esterase Activity Assay [bio-protocol.org]
- 5. 2.9. Esterase Activity Assay with p-Nitrophenyl Esters [bio-protocol.org]
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